

Application Note: 3-Chloro-6-fluoro-2-methoxyphenol in Material Science

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Compound of Interest

Compound Name: *3-Chloro-6-fluoro-2-methoxyphenol*

CAS No.: *1781486-66-5*

Cat. No.: *B1530752*

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Executive Summary

3-Chloro-6-fluoro-2-methoxyphenol (CFMP) represents a highly specialized class of poly-halogenated guaiacol derivatives. While historically viewed as an intermediate in agrochemical synthesis (analogous to Dicamba precursors), its unique substitution pattern—featuring a "push-pull" electronic structure and sterically crowded halogen array—has unlocked new applications in crystal engineering and liquid crystal (LC) design.

This guide details the use of CFMP as a supramolecular synthon. The juxtaposition of a hard, electronegative fluorine atom (C-F) and a polarizable chlorine atom (C-Cl) on the phenolic scaffold enables the precise tuning of lattice energies via competing halogen bonding (

-hole interactions) and classical hydrogen bonding.

Chemical Identity & Properties

Property	Specification
IUPAC Name	3-Chloro-6-fluoro-2-methoxyphenol
CAS Number	1781486-66-5
Molecular Formula	C ₇ H ₆ ClFO ₂
Molecular Weight	176.57 g/mol
Appearance	Off-white to pale yellow crystalline solid
Dipole Moment	High (due to ortho-F/OMe and meta-Cl vectors)
Key Functionality	Halogen Bond Donor (Cl), H-Bond Donor (OH), H-Bond Acceptor (OMe, F)

Application 1: Crystal Engineering & Halogen Bonding

Mechanism of Action

In solid-state material science, CFMP acts as a multi-modal tecton. The hydroxyl group (-OH) typically drives the primary assembly into chains or dimers. However, the 3-chloro substituent introduces a

-hole (a region of positive electrostatic potential) that can interact with nucleophiles (like the oxygen of the methoxy group or the

-system of adjacent rings). The 6-fluoro atom, being orthogonal to the chlorine, acts as a steric fence and a weak H-bond acceptor, preventing close packing in specific directions and inducing unique herringbone motifs.

Protocol: Growth of Co-Crystals for NLO Applications

This protocol describes the co-crystallization of CFMP with 4,4'-bipyridine to form non-centrosymmetric solids for Non-Linear Optical (NLO) applications.

Materials Required

- **3-Chloro-6-fluoro-2-methoxyphenol (CFMP)**, >98% purity.

- 4,4'-Bipyridine (Linker).
- Solvents: Methanol (HPLC grade), Chloroform (anhydrous).
- Equipment: 20 mL scintillation vials, Parafilm, Optical microscope.

Step-by-Step Methodology

- Stoichiometric Mixing:
 - Weigh 176.6 mg (1.0 mmol) of CFMP.
 - Weigh 78.1 mg (0.5 mmol) of 4,4'-bipyridine (Targeting a 2:1 supramolecular complex).
 - Dissolve both solids in 10 mL of Methanol/Chloroform (1:1 v/v) mixture. Sonicate for 5 minutes until a clear homogeneous solution is obtained.
- Slow Evaporation (Thermodynamic Control):
 - Filter the solution through a 0.45 μm PTFE syringe filter into a clean scintillation vial to remove dust nuclei.
 - Cover the vial with Parafilm and pierce 3–4 small holes using a needle to control the evaporation rate.
 - Store in a vibration-free, temperature-controlled environment (20°C) for 5–7 days.
- Harvesting & Validation:
 - Crystals should appear as colorless prisms.
 - Validation: Perform Single Crystal X-Ray Diffraction (SC-XRD). Look for the characteristic O-H...N hydrogen bond (primary interaction) and the Cl...N or Cl...F halogen bond (secondary interaction) stabilizing the lattice.

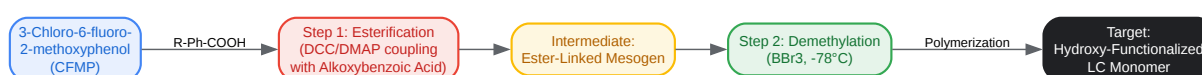
Application 2: Synthesis of Fluorinated Liquid Crystal Monomers

CFMP is an ideal precursor for laterally fluorinated ester mesogens. The lateral fluorine (at position 6) and chlorine (at position 3) disrupt the smectic layering, lowering the melting point and viscosity while maintaining a high dielectric anisotropy (

), which is critical for rapid-switching displays.

Synthesis Workflow Diagram

The following diagram illustrates the conversion of CFMP into a reactive mesogen precursor.



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Caption: Synthetic pathway for converting CFMP into a liquid crystal monomer. The lateral halogenation (Cl, F) is preserved to tune the mesophase properties.

Protocol: Esterification to Form Mesogen Core

Materials

- CFMP (1.0 eq).
- 4-Octyloxybenzoic acid (1.1 eq) – The "Tail".
- DCC (N,N'-Dicyclohexylcarbodiimide) (1.2 eq).
- DMAP (4-Dimethylaminopyridine) (0.1 eq).
- Dichloromethane (DCM), anhydrous.

Procedure

- Reaction Setup: In a flame-dried round-bottom flask under Argon, dissolve 4-octyloxybenzoic acid (1.1 eq) in anhydrous DCM.
- Activation: Add DCC (1.2 eq) and DMAP (0.1 eq) at 0°C. Stir for 30 minutes. A white precipitate (dicyclohexylurea, DCU) will begin to form.

- Addition: Add CFMP (1.0 eq) dissolved in minimal DCM dropwise.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours.
- Workup: Filter off the DCU precipitate. Wash the filtrate with 1M HCl (to remove DMAP), saturated NaHCO₃, and brine.
- Purification: Recrystallize from ethanol. The product will be a laterally halogenated ester.
 - Note: The presence of the 6-fluoro group may retard the reaction slightly due to steric hindrance; ensure efficient stirring.

Critical Analysis & Troubleshooting

Regiochemistry & Purity

Commercial sources of CFMP must be validated by ¹⁹F-NMR.

- Expected Signal: A singlet or doublet (if H-coupling is resolved) around -130 to -140 ppm (relative to CFCl₃).
- Impurity Alert: Isomers like 4-chloro-2-fluoro-6-methoxyphenol will show distinct splitting patterns. Isomeric purity is non-negotiable for LC applications, as impurities act as defects that destroy the mesophase range.

Thermal Stability

Thermogravimetric Analysis (TGA) of CFMP derivatives typically shows stability up to ~220°C. However, the methoxy group can undergo thermal rearrangement at higher temperatures in the presence of Lewis acids. Avoid acidic processing above 150°C.

Safety Considerations

- Halogenated Phenols: Skin irritants and potential sensitizers. Use nitrile gloves.
- Reactivity: CFMP is acidic (pKa ~7-8). It reacts vigorously with strong bases and oxidizing agents.

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